

2-Iodophenol: A Comprehensive Technical Guide on its History, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Iodophenol

CAS No.: 30587-23-6

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Abstract

2-Iodophenol, an organoiodine compound, has quietly carved a significant niche in the landscape of organic chemistry. Its unique reactivity, stemming from the ortho-positioning of a hydroxyl and an iodine group on a benzene ring, makes it a versatile precursor in the synthesis of a wide array of complex molecules. This guide provides an in-depth exploration of **2-Iodophenol**, from its historical synthesis to modern-day applications in pharmaceuticals and materials science. We will delve into its physicochemical properties, detailed synthetic protocols, and its pivotal role as a building block in advanced organic synthesis, offering researchers and drug development professionals a comprehensive resource.

Historical Context and Discovery

The study of halogenated phenols dates back to the 19th century, a period of foundational advancements in organic chemistry. While the exact date and discoverer of **2-Iodophenol** are not prominently recorded, its synthesis is rooted in early investigations into the electrophilic substitution reactions of phenol.

Initial methods for producing iodophenols involved the direct reaction of phenol with iodine.[1][2] However, these early approaches often resulted in a mixture of ortho- and para-isomers (**2-iodophenol** and 4-iodophenol), with the para-isomer frequently being the major product due to lesser steric hindrance.[1] The challenge for early chemists was to control the regioselectivity of the iodination to favor the ortho product.

One of the more specific historical methods for preparing **2-iodophenol** involved the treatment of 2-chloromercuriphenol with iodine, a reaction that offered better control over the position of the iodine substituent.[1] Another classic route, still relevant today, is the diazotization of an aminophenol followed by a Sandmeyer-type reaction.[3][4] Specifically, 2-aminophenol can be converted to its diazonium salt, which is then treated with an iodide salt to yield **2-iodophenol**. [5] This method provided a more reliable pathway to the specific ortho-isomer, a crucial step for its eventual use in targeted synthesis.

Physicochemical Properties and Characterization

2-iodophenol is a pale yellow or colorless crystalline solid that is light-sensitive and melts near room temperature.[1][6][7] It is slightly soluble in water but readily dissolves in organic solvents like ethanol and ether.[6][7] A summary of its key physicochemical properties is presented in Table 1.

Table 1: Physicochemical Properties of **2-iodophenol**

Property	Value	Reference(s)
Molecular Formula	C6H5IO	[6][8]
Molecular Weight	220.01 g/mol	[8]
Melting Point	37-43 °C	[1][6][9]
Boiling Point	186-187 °C at 160 mmHg	[6][9]
Density	1.947 g/mL at 25 °C	[6][9]
pKa	8.51	[1][6]
Appearance	Colorless to pale yellow solid	[6][7]
Solubility	Slightly soluble in water; soluble in ethanol, ether	[6][7]

Modern characterization of **2-Iodophenol** relies on a suite of spectroscopic techniques.[8]

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both ^1H NMR and ^{13}C NMR are used to confirm the structure and purity. The ^1H NMR spectrum typically shows characteristic aromatic proton signals, and the ^{13}C NMR spectrum reveals the six distinct carbon environments of the substituted benzene ring.[10][11][12]
- Mass Spectrometry (MS): This technique is used to determine the molecular weight and fragmentation pattern, confirming the presence of iodine and the overall molecular structure. [13]
- Infrared (IR) Spectroscopy: IR spectroscopy helps to identify the functional groups present, notably the broad O-H stretch of the phenolic group and the C-I stretching vibration.[8]

Modern Synthetic Methodologies

While historical methods laid the groundwork, modern organic synthesis demands efficiency, selectivity, and sustainability. Several contemporary methods are now employed for the synthesis of **2-Iodophenol**.

Direct Iodination of Phenol

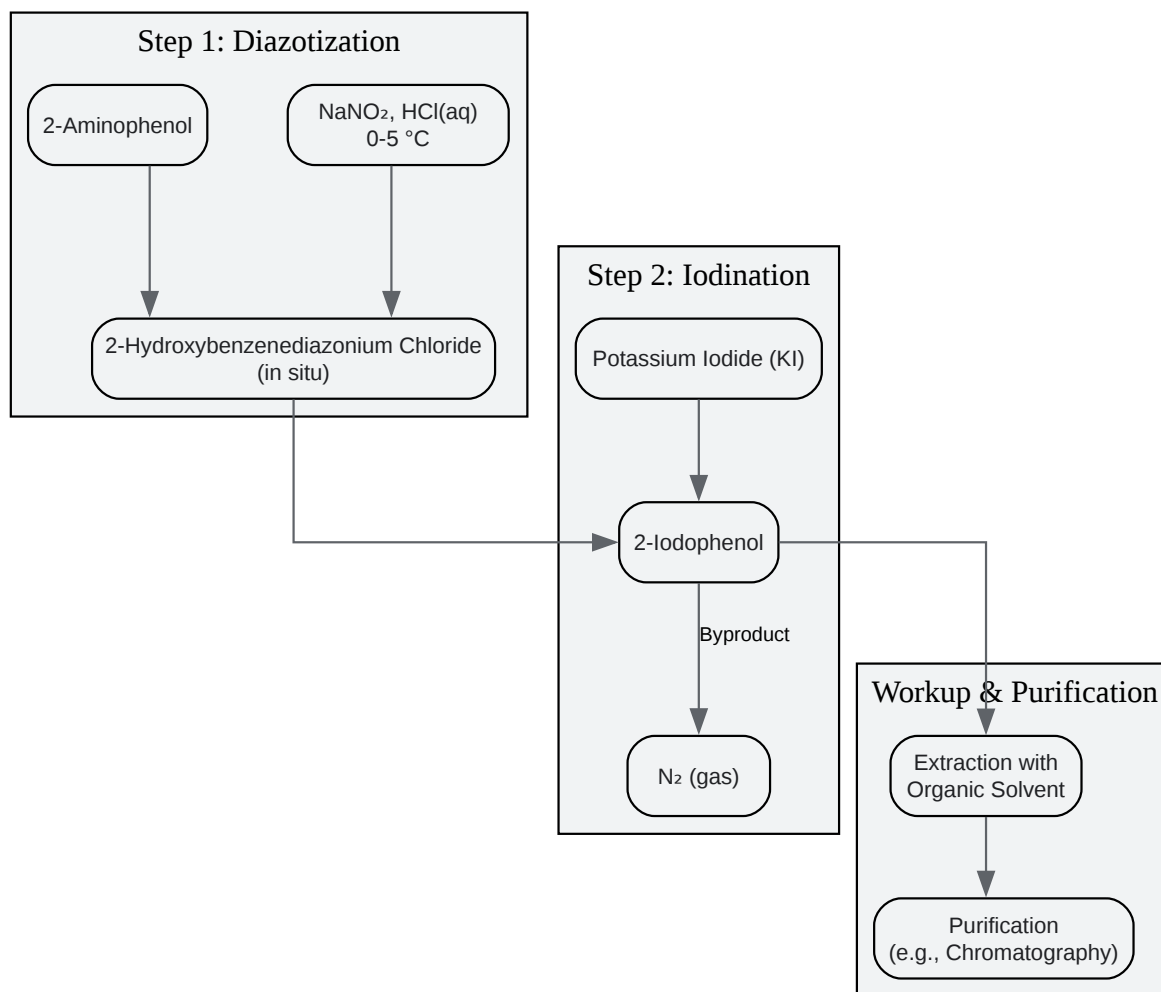
Direct iodination remains a viable method, with significant improvements in controlling regioselectivity. The key is the choice of iodinating agent and reaction conditions. A common modern approach involves the use of iodine in the presence of an oxidizing agent, such as hydrogen peroxide, in an aqueous medium.^{[6][14]} This in-situ generation of a more electrophilic iodine species can provide good yields of **2-iodophenol**, although separation from the para-isomer might still be necessary.^[14]

Sandmeyer Reaction from 2-Aminophenol

The Sandmeyer reaction continues to be a robust and highly selective method for the synthesis of **2-iodophenol**.^{[3][15]} This two-step process involves:

- **Diazotization:** 2-Aminophenol is treated with a source of nitrous acid (typically generated in situ from sodium nitrite and a strong acid like HCl) at low temperatures (0-5 °C) to form the corresponding diazonium salt.^{[16][17]}
- **Iodination:** The diazonium salt is then treated with a solution of potassium iodide. The diazonium group, being an excellent leaving group (N₂ gas), is displaced by the iodide ion.^{[5][16]}

The workflow for this synthesis is depicted in the following diagram:



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Caption: Workflow for the synthesis of **2-Iodophenol** via the Sandmeyer reaction.

Detailed Experimental Protocol: Sandmeyer Synthesis of 2-Iodophenol

The following protocol is a representative example of the Sandmeyer synthesis of **2-Iodophenol**.

Materials:

- 2-Aminophenol
- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO_2)
- Potassium Iodide (KI)
- Deionized Water
- Diethyl Ether (or other suitable extraction solvent)
- Anhydrous Magnesium Sulfate (MgSO_4)
- Ice

Procedure:

- Diazotization:
 - In a flask equipped with a magnetic stirrer and placed in an ice-salt bath, dissolve 2-aminophenol in a solution of concentrated HCl and water.
 - Cool the solution to 0-5 °C with constant stirring.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise, ensuring the temperature does not rise above 5 °C. The causality here is critical: keeping the temperature low prevents the premature decomposition of the unstable diazonium salt.
 - Stir the mixture for an additional 15-20 minutes at 0-5 °C after the addition is complete.
- Iodination:
 - In a separate beaker, dissolve potassium iodide in water.
 - Slowly add the freshly prepared diazonium salt solution to the potassium iodide solution. Vigorous evolution of nitrogen gas will be observed. This addition should be done

cautiously as the reaction can be exothermic.

- After the addition is complete, allow the mixture to warm to room temperature and then gently heat it (e.g., in a 40-50 °C water bath) for about 10-15 minutes to ensure the complete decomposition of the diazonium salt.[16]
- Workup and Purification:
 - Cool the reaction mixture to room temperature.
 - Transfer the mixture to a separatory funnel and extract the crude **2-Iodophenol** with diethyl ether.
 - Wash the combined organic layers with a sodium thiosulfate solution to remove any residual iodine, followed by a brine wash.
 - Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the solvent under reduced pressure using a rotary evaporator.
 - The resulting crude product can be purified by column chromatography or crystallization to yield pure **2-Iodophenol**. [6]

Applications in Organic Synthesis and Drug Development

The synthetic utility of **2-Iodophenol** lies in its ability to participate in a variety of cross-coupling reactions, where the iodine atom is replaced by a new carbon or heteroatom group.[1] This makes it a valuable building block for constructing more complex molecular architectures.[18] [19]

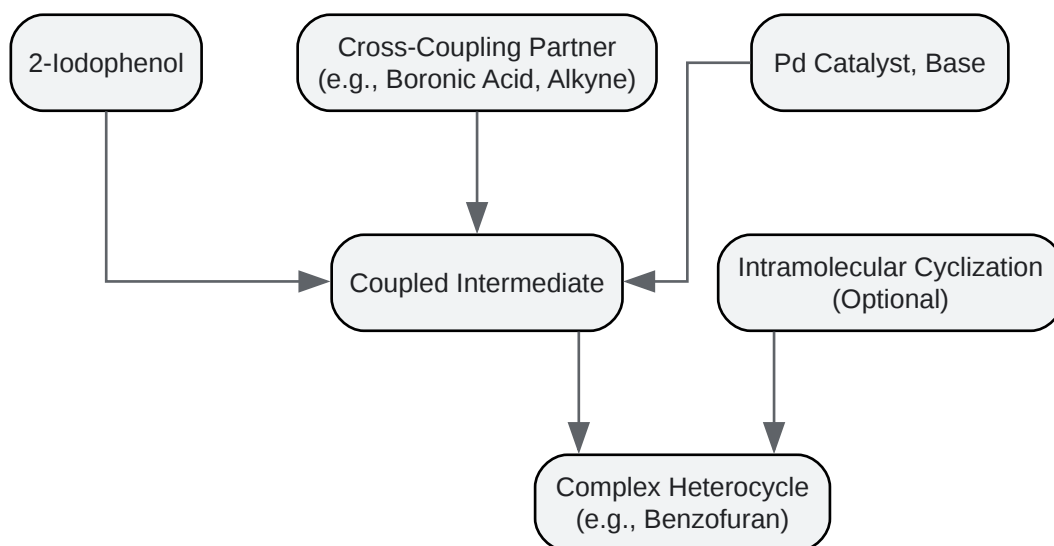
Cross-Coupling Reactions

2-Iodophenol is an excellent substrate for numerous palladium-catalyzed cross-coupling reactions, including:

- Suzuki Coupling: Reaction with a boronic acid to form a C-C bond.
- Sonogashira Coupling: Reaction with a terminal alkyne to form a C-C triple bond.[6]

- Heck Coupling: Reaction with an alkene to form a new C-C bond.
- Buchwald-Hartwig Amination: Reaction with an amine to form a C-N bond.

The ortho-hydroxyl group can also participate in subsequent intramolecular cyclization reactions, providing efficient routes to various heterocyclic compounds like benzofurans.^{[6][9]}



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- To cite this document: BenchChem. [2-Iodophenol: A Comprehensive Technical Guide on its History, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7767536/docs#2-iodophenol-a-comprehensive-technical-guide-on-its-history-synthesis-and-applications\]](https://www.benchchem.com/product/b7767536/docs#2-iodophenol-a-comprehensive-technical-guide-on-its-history-synthesis-and-applications)

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